

3-pentylaniline safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Pentylaniline

Cat. No.: B3145403

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Technical Guide to the Safe Handling of 3-Pentylaniline

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **3-pentylaniline** (CAS No. 57335-98-5) is not readily available. The following guide has been compiled using data from its isomers, N-pentylaniline and 4-pentylaniline, and the parent compound, aniline. This information should be used as a precautionary guide, and a thorough risk assessment should be conducted before handling this chemical.

Chemical Identification and Physical Properties

3-Pentylaniline is an alkylated aniline derivative. While specific experimental data for the 3-isomer is limited, the general properties can be inferred from its structure and data from related compounds.

Property	Data	Source
CAS Number	57335-98-5	[1][2]
Molecular Formula	C ₁₁ H ₁₇ N	[2]
Molecular Weight	163.26 g/mol	[2]
Appearance	Assumed to be a liquid, similar to isomers	
Odor	Likely a characteristic amine odor	

Note: Properties such as boiling point, melting point, flash point, and density have not been reliably published for **3-pentylaniline**. Data for isomers like 4-pentylaniline include a boiling point of 130°C and a density of 0.919 g/mL at 25°C.[3][4]

Hazard Identification and GHS Classification

Based on the hazard classifications of N-pentylaniline and the general hazards of aromatic amines, **3-pentylaniline** should be handled as a hazardous substance.[5] The anticipated GHS classifications are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Aquatic Hazard, Long-Term	Category 3	H412: Harmful to aquatic life with long lasting effects

(Data extrapolated from N-pentylaniline and other related compounds)[5][6]

Signal Word:Warning

Anticipated Hazard Statements (H-phrases):

- H302: Harmful if swallowed.[5]
- H312: Harmful in contact with skin.[5]
- H332: Harmful if inhaled.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H412: Harmful to aquatic life with long lasting effects.[6]

Anticipated Precautionary Statements (P-phrases):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P270: Do not eat, drink or smoke when using this product.[6]
- P273: Avoid release to the environment.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[6]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

- P501: Dispose of contents/container to an approved waste disposal plant.[7]

Experimental Protocols and Handling Precautions

The following protocols are general best practices for handling alkylated anilines and should be adapted to specific laboratory conditions through a formal risk assessment.

Engineering Controls

- All work with **3-pentylaniline** must be performed in a properly functioning chemical fume hood.[8]
- Ensure that a safety shower and eyewash station are easily accessible in the immediate work area.[8]

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye and Face	Chemical safety goggles or a face shield where splashing is possible.
Hand Protection	Nitrile gloves are generally sufficient for short-term use, but glove compatibility should be verified with the manufacturer.[8] Change gloves immediately if contaminated.
Skin and Body	A full-length laboratory coat, long pants, and closed-toe shoes are mandatory.[8] Consider a chemically resistant apron for larger quantities.
Respiratory	Not typically required when work is conducted in a fume hood. If vapors cannot be controlled, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Safe Handling and Storage Workflow

The following diagram outlines the logical workflow for the safe handling of **3-pentylaniline** from acquisition to disposal.

Caption: A logical workflow for the safe handling of hazardous chemicals.

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)
- Keep away from sources of ignition, strong oxidizing agents, and acids.[\[8\]](#)[\[9\]](#)
- Store in a locked poison room or a designated area accessible only to authorized personnel.
[\[9\]](#)
- Protect from light and moisture, as anilines can darken upon exposure to air and light.[\[9\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[8][9]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. Wash clothing before reuse.	[8][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present. Seek immediate medical attention.	[8][9]
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[8][9]

Accidental Release Measures

- Small Spills: Absorb the spill with an inert material such as vermiculite, sand, or earth. Place the contaminated material into a suitable, labeled container for disposal.[9]
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent the spill from entering drains or waterways. Contain the spill and collect the material

for disposal.[7]

- Ensure adequate ventilation of the affected area after cleanup.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. [10]
- Hazards from Combustion: Combustion may produce toxic fumes of ammonia and nitrogen oxides.[10]
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective, liquid-tight clothing.[10]

Disposal Considerations

- Dispose of **3-pentylaniline** and any contaminated materials as hazardous waste.
- All waste must be placed in sealed, properly labeled containers.
- Disposal must be carried out by a licensed waste disposal company in accordance with all local, regional, and national regulations.[10] Do not allow the material to enter drains or waterways.[10]

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